

# A Technical Guide to the Physical Properties of 1-Decanol-d21

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## Compound of Interest

Compound Name: 1-Decanol-d21

Cat. No.: B569090

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## Introduction

**1-Decanol-d21** is a deuterated isotopologue of 1-decanol, a straight-chain fatty alcohol. In this molecule, 21 of the 22 hydrogen atoms have been replaced with deuterium, a stable isotope of hydrogen. This isotopic labeling makes **1-Decanol-d21** a valuable tool in various research applications, including metabolic studies, reaction mechanism elucidation, and as an internal standard in mass spectrometry-based analyses. Understanding its physical properties is crucial for its appropriate handling, application, and for the interpretation of experimental results.

This technical guide provides a summary of the known physical properties of **1-Decanol-d21**. Due to the limited availability of specific experimental data for the deuterated form, this guide also includes the well-documented physical properties of its non-deuterated counterpart, 1-decanol, for comparative purposes. Furthermore, detailed experimental protocols for determining key physical properties are provided to aid researchers in generating data for this and similar compounds.

## Core Physical Properties

The substitution of hydrogen with deuterium leads to a slight increase in molecular weight, which can subtly influence physical properties such as density, boiling point, and melting point. While specific experimental values for **1-Decanol-d21** are not readily available in the literature, the properties of 1-decanol serve as a reliable reference.

Table 1: Comparison of Physical Properties of **1-Decanol-d21** and 1-Decanol

Property	1-Decanol-d21 (CD <sub>3</sub> (CD <sub>2</sub> ) <sub>9</sub> OH)	1-Decanol (CH <sub>3</sub> (CH <sub>2</sub> ) <sub>9</sub> OH)
CAS Number	110510-78-6[1]	112-30-1
Molecular Formula	C <sub>10</sub> HD <sub>21</sub> O[1]	C <sub>10</sub> H <sub>22</sub> O[2]
Molecular Weight	179.41 g/mol [1]	158.28 g/mol [3]
Physical Form	Liquid (at room temperature)	Colorless to light yellow viscous liquid or waxy solid[4] [5]
Melting Point	Not explicitly reported; expected to be slightly different from 1-decanol.	5-7 °C[2][6]
Boiling Point	Not explicitly reported; expected to be slightly higher than 1-decanol.	231-232.9 °C[2][4][7]
Density	Not explicitly reported; expected to be slightly higher than 1-decanol.	0.829 g/mL at 25 °C[2][6]
Refractive Index	Not explicitly reported; expected to be slightly different from 1-decanol.	n <sub>20</sub> /D 1.437[2]

Note on Deuteration Effects: The increase in mass due to deuterium substitution typically leads to a slight increase in the boiling point and density of a compound. The effect on the melting point is less predictable and can either increase or decrease depending on changes in crystal packing. The refractive index is also expected to show minor deviations.

## Experimental Protocols

Accurate determination of the physical properties of **1-Decanol-d21** requires precise experimental procedures. The following are detailed methodologies for key experiments.

## Determination of Melting Point

Given that 1-decanol has a melting point near room temperature and can exist as a waxy solid, the capillary method is suitable.

Methodology: Capillary Melting Point Determination

- Sample Preparation:
  - Ensure the **1-Decanol-d21** sample is crystalline. If it is a liquid at room temperature, it will need to be cooled to induce solidification.
  - Finely powder a small amount of the solidified sample.
  - Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Apparatus:
  - A calibrated melting point apparatus with a heating block and a means of observing the sample.
  - A calibrated thermometer or temperature probe.
- Procedure:
  - Place the capillary tube containing the sample into the heating block of the melting point apparatus.
  - Heat the block at a moderate rate until the temperature is approximately 10-15 °C below the expected melting point of 1-decanol (around 5-7 °C).
  - Decrease the heating rate to 1-2 °C per minute to ensure thermal equilibrium.
  - Record the temperature at which the first droplet of liquid appears (the onset of melting).
  - Record the temperature at which the last solid crystal melts (the completion of melting). The range between these two temperatures is the melting range. For a pure substance, this range should be narrow.

## Determination of Boiling Point

Due to the relatively high boiling point of 1-decanol, a distillation-based method or a sealed capillary method in a high-temperature bath is appropriate.

Methodology: Distillation Method

- Apparatus:
  - A micro-distillation apparatus, including a small distilling flask, a condenser, a receiving flask, and a calibrated thermometer.
  - A heating mantle or oil bath for uniform heating.
  - Boiling chips.
- Procedure:
  - Place a small volume (e.g., 5-10 mL) of **1-Decanol-d21** into the distilling flask along with a few boiling chips to ensure smooth boiling.
  - Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor that is in equilibrium with the liquid.
  - Begin heating the flask gently.
  - Record the temperature when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This stable temperature is the boiling point.
  - Record the atmospheric pressure, as boiling point is pressure-dependent.

## Determination of Density

As **1-Decanol-d21** is a liquid at room temperature and can be viscous, a pycnometer or a vibrating tube densitometer is recommended for accurate density measurement.

Methodology: Pycnometer Method

- Apparatus:
  - A calibrated pycnometer (a glass flask with a precise volume).
  - A high-precision analytical balance.
  - A temperature-controlled water bath.
- Procedure:
  - Clean and dry the pycnometer thoroughly and record its empty mass ( $m_1$ ).
  - Fill the pycnometer with distilled water of a known temperature and density, and place it in the temperature-controlled water bath to reach thermal equilibrium.
  - Record the mass of the pycnometer filled with water ( $m_2$ ).
  - Empty and dry the pycnometer again.
  - Fill the pycnometer with **1-Decanol-d21** and allow it to reach thermal equilibrium in the water bath.
  - Record the mass of the pycnometer filled with the sample ( $m_3$ ).
  - The density of the sample ( $\rho_{\text{sample}}$ ) can be calculated using the following formula:
$$\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$$

## Determination of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when it enters the liquid. It is a characteristic property that can be measured with high precision.

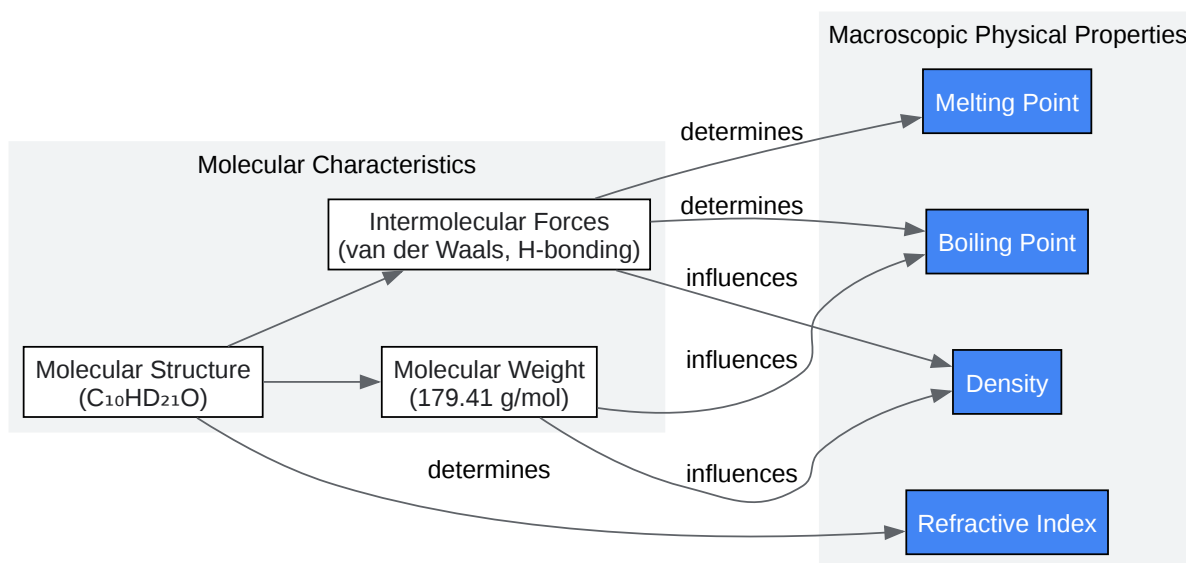
Methodology: Abbe Refractometer

- Apparatus:
  - An Abbe refractometer with a calibrated prism and a light source (typically a sodium D-line lamp, 589 nm).

- A constant temperature bath to circulate water through the refractometer prisms.
- Procedure:
  - Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
  - Ensure the prisms of the refractometer are clean and dry.
  - Place a few drops of **1-Decanol-d21** onto the lower prism.
  - Close the prisms and allow the sample to spread into a thin film and reach the desired temperature (e.g., 20 °C).
  - Adjust the refractometer until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
  - Read the refractive index from the instrument's scale.

## Logical Relationship of Physical Properties

The physical properties of a compound are interconnected and are fundamentally determined by its molecular structure and intermolecular forces.



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Figure 1: Interrelationship of molecular characteristics and physical properties.

This diagram illustrates that the fundamental molecular characteristics, such as structure and weight, dictate the nature and strength of intermolecular forces, which in turn determine the macroscopic physical properties like melting point, boiling point, density, and refractive index.

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